

Azido-PEG4-nitrile: A Comprehensive Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Azido-PEG4-nitrile	
Cat. No.:	B1192235	Get Quote

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This technical guide provides an in-depth overview of **Azido-PEG4-nitrile**, a heterobifunctional linker critical in biomedical research and drug development. It details the compound's chemical properties, applications, and relevant experimental protocols, tailored for researchers, scientists, and professionals in drug development.

Core Compound Specifications

Azido-PEG4-nitrile is a polyethylene glycol (PEG) linker featuring an azide group at one end and a nitrile group at the other. This structure allows for versatile applications in bioconjugation and chemical biology. The hydrophilic PEG spacer enhances the solubility of conjugated molecules in aqueous environments.[1]

Property	Value	Reference
CAS Number	2194563-82-9	[1][2][3][4]
Molecular Formula	C11H20N4O4	
Molecular Weight	272.3 g/mol	-
Alternate Name	1-azido-3,6,9,12- tetraoxapentadecane-15-nitrile	



Key Applications in Research and Development

The unique bifunctional nature of **Azido-PEG4-nitrile** makes it a valuable tool in several advanced research areas:

- Click Chemistry: The azide group readily participates in copper-catalyzed or strain-promoted azide-alkyne cycloaddition (CuAAC and SPAAC) reactions. This "click chemistry" allows for the efficient and specific conjugation of molecules, such as fluorescent dyes, biotin, or other labels, to alkyne-modified targets.
- PROTAC Development: Azido-PEG4-nitrile serves as a PEG-based linker in the synthesis
 of Proteolysis Targeting Chimeras (PROTACs). PROTACs are novel therapeutic agents that
 co-opt the cell's natural protein degradation machinery to eliminate target proteins. The PEG
 linker component of the PROTAC connects a ligand for an E3 ubiquitin ligase to a ligand for
 the target protein.
- Bioconjugation: The nitrile group can be chemically modified through reactions such as hydrolysis or reduction, providing an additional handle for conjugation or further functionalization. The hydrophilic PEG chain improves the solubility and pharmacokinetic properties of the resulting bioconjugates.

Experimental Protocols General Protocol for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol outlines a general procedure for conjugating **Azido-PEG4-nitrile** to an alkyne-containing molecule. Note: This is a generalized protocol and may require optimization for specific substrates.

Materials:

- Azido-PEG4-nitrile
- Alkyne-functionalized molecule
- Copper(II) sulfate (CuSO4)



- Sodium ascorbate
- Solvent (e.g., DMSO, DMF, or a mixture with water)

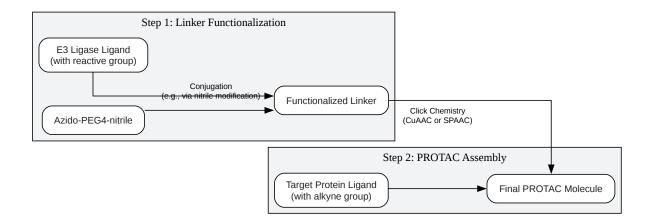
Procedure:

- Dissolve the alkyne-functionalized molecule and a molar excess (typically 1.1 to 1.5 equivalents) of Azido-PEG4-nitrile in the chosen solvent.
- Prepare a fresh solution of sodium ascorbate (typically 5-10 mole percent).
- Prepare a solution of CuSO4 (typically 1-5 mole percent).
- Add the sodium ascorbate solution to the reaction mixture, followed by the CuSO4 solution.
- Allow the reaction to proceed at room temperature with stirring. The reaction time can vary from 1 to 24 hours.
- Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, LC-MS).
- Upon completion, the product can be purified using standard chromatographic techniques.

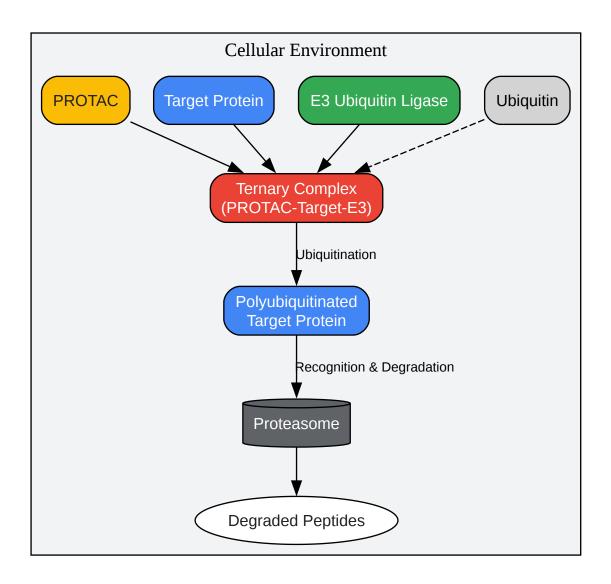
Logical Workflow for PROTAC Synthesis

The following diagram illustrates a conceptual workflow for the synthesis of a PROTAC molecule utilizing **Azido-PEG4-nitrile** as a linker. This process involves the sequential conjugation of the E3 ligase ligand and the target protein ligand to the bifunctional linker.









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